

An In-depth Technical Guide to 2-Methyl-1-nitroso-1H-imidazole

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Compound of Interest

Compound Name: 2-Methyl-1-nitroso-1H-imidazole

Cat. No.: B16087381

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides a comprehensive overview of **2-Methyl-1-nitroso-1H-imidazole**, with a particular focus on its synthesis, stability, and potential biological significance as a nitrosamine impurity. Given the limited direct research on this specific molecule, this guide incorporates data from closely related nitrosoimidazole and nitroimidazole compounds to provide a broader context for its potential reactivity and toxicological profile.

Introduction

2-Methyl-1-nitroso-1H-imidazole is an N-nitrosated derivative of 2-methyl-1H-imidazole. As a member of the N-nitroso compound family, it is of significant interest to the pharmaceutical industry, primarily due to the potential for such compounds to be mutagenic impurities. The imidazole ring is a core structure in many natural products and pharmaceutical agents, making the study of its potential nitrosated derivatives crucial for drug safety and development.^{[1][2]}

This document collates the available information regarding the synthesis, or lack thereof, of **2-Methyl-1-nitroso-1H-imidazole** and discusses its potential biological activities by drawing comparisons with analogous compounds.

Synthesis and Formation

The formation of N-nitroso compounds typically occurs via the reaction of a secondary amine with a nitrosating agent (e.g., nitrous acid, derived from nitrites in acidic conditions). However, the synthesis of **2-Methyl-1-nitroso-1H-imidazole** appears to be non-trivial.

Multiple attempts to synthesize this compound under forced nitrosation conditions (Nitrosating Agent Potential, NAP tests) have been reported to be unsuccessful.^[3] These findings suggest that **2-Methyl-1-nitroso-1H-imidazole** does not readily form under expected conditions, which significantly reduces concerns about its potential as a common impurity in related pharmaceutical products.^[3] According to European Medicines Agency (EMA) guidelines, if repeated, rigorous synthesis attempts fail to produce a nitrosamine impurity, it is considered to pose an extremely low risk.^[3]

General Experimental Protocol for Attempted Nitrosation

While specific successful synthesis protocols for **2-Methyl-1-nitroso-1H-imidazole** are not available due to repeated failures, a general methodology for attempting such a synthesis can be derived from standard nitrosation procedures and reports on related compounds.^[4]

Materials:

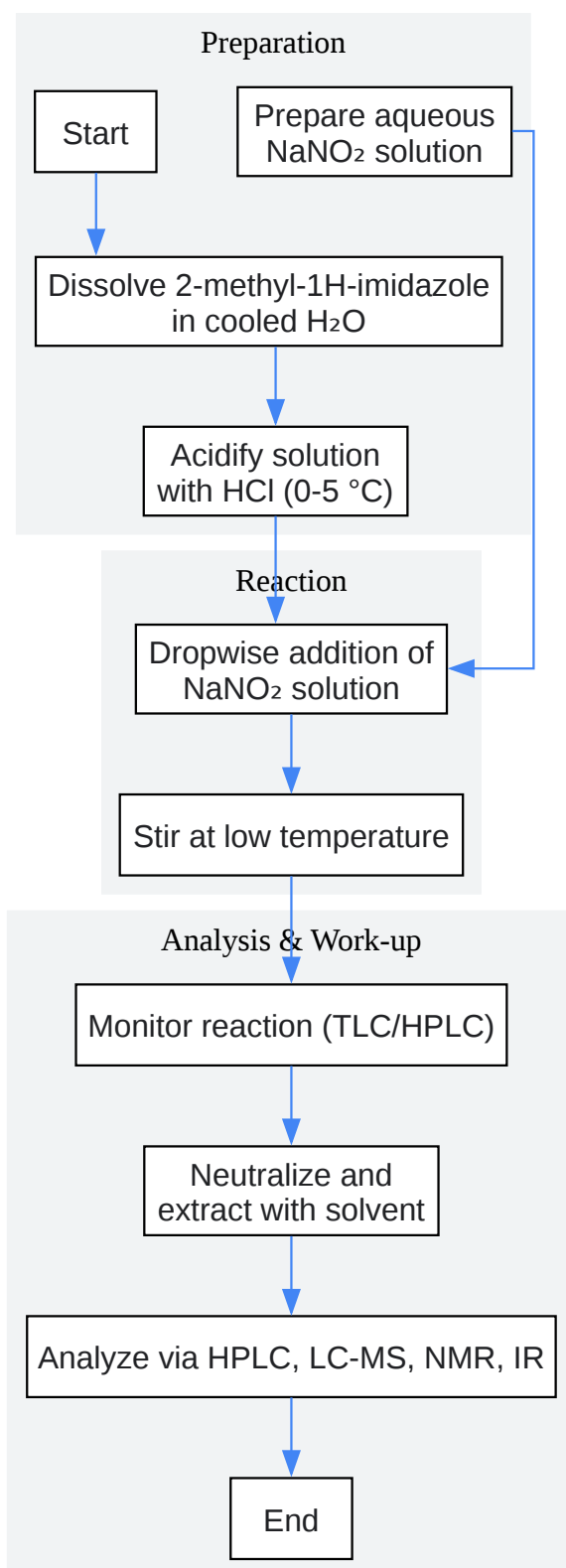
- 2-methyl-1H-imidazole
- Sodium nitrite (NaNO_2)
- Acid (e.g., Hydrochloric Acid, HCl)
- Deionized water
- Organic solvent for extraction (e.g., Diethyl ether)
- Drying agent (e.g., Anhydrous Magnesium Sulfate, MgSO_4)

Procedure:

- **Dissolution:** Dissolve 2-methyl-1H-imidazole in deionized water within a round-bottom flask, which is cooled in an ice bath to maintain a temperature of 0-5 °C.

- **Acidification:** Slowly add the acid to the imidazole solution while ensuring the temperature remains low.
- **Nitrosation:** In a separate vessel, prepare a solution of sodium nitrite in deionized water. Add this solution dropwise to the acidic imidazole solution. The slow addition is crucial to control the reaction temperature and the in-situ generation of the nitrosonium ion (NO^+).
- **Reaction Monitoring:** Stir the mixture for a defined period at low temperature, monitoring the reaction progress using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** After the reaction period, neutralize the solution and extract the product with an organic solvent.
- **Purification and Analysis:** Dry the organic layer, evaporate the solvent, and attempt to purify the residue (e.g., via column chromatography). Analyze the resulting material using HPLC, Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR), and Infrared Spectroscopy (IR) to identify the presence of the target compound.[\[3\]](#)[\[5\]](#)

The workflow for this general experimental protocol is visualized below.



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General workflow for attempted nitrosation of 2-methyl-1H-imidazole.

Physicochemical and Toxicological Data

Direct experimental data for **2-Methyl-1-nitroso-1H-imidazole** is scarce. However, data for related compounds provides a basis for estimating its properties and potential toxicological profile.

Quantitative Data Summary

The following table summarizes key data points for **2-Methyl-1-nitroso-1H-imidazole** and a closely related, toxicologically relevant compound, 1-Methyl-2-nitrosoimidazole.

Compound	Molecular Formula	Molecular Weight (g/mol)	Key Findings	Reference
2-Methyl-1-nitroso-1H-imidazole	C ₄ H ₅ N ₃ O	111.10	Synthesis attempts under forced conditions failed, suggesting it does not readily form.	[3][6]
1-Methyl-2-nitrosoimidazole	C ₄ H ₅ N ₃ O	111.10	Highly toxic to Chinese hamster ovary (CHO) cells with significant cytotoxicity at 10-60 µM. Mutagenic in Salmonella typhimurium TA-100.	[7]
2-Methyl-5-nitro-1-nitroso-1H-imidazole	C ₄ H ₄ N ₄ O ₃	156.10	Synthesis attempts under forced conditions (NAP tests) also failed.	[5]

Biological Activity and Mechanism of Action (by Analogy)

While no biological activity data exists for **2-Methyl-1-nitroso-1H-imidazole**, the broader class of nitrosoimidazoles and nitroimidazoles are known for their biological effects, which are often linked to the reductive activation of the nitro or nitroso group.

Potential Cytotoxicity and Mutagenicity

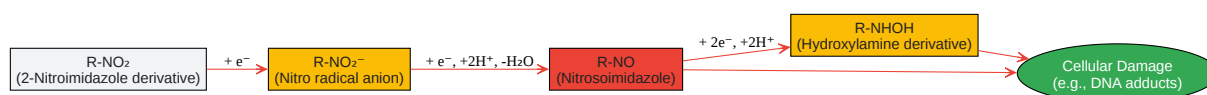
The 2-electron reduction product of 1-methyl-2-nitroimidazole is 1-methyl-2-nitrosoimidazole. This nitroso derivative has been shown to be significantly more toxic and mutagenic than its parent nitro compound.[7] It is highly cytotoxic to mammalian cells and mutagenic in bacterial assays.[7] This suggests that if **2-Methyl-1-nitroso-1H-imidazole** were to form, it could potentially exhibit similar toxic properties.

The mutagenicity of nitroimidazoles is often attributed to the formation of reactive intermediates upon the reduction of the nitro group, which can then damage DNA.[8] The position of substituents on the imidazole ring is known to significantly influence the mutagenic potential.[9][10] For instance, some studies have shown that nitroimidazoles with a nitro group at the C-5 position and a methyl group at C-2 exhibit genotoxicity, whereas those with the nitro group at C-4 may not.[9][10]

Proposed Mechanism of Action

The mechanism of toxicity for related nitrosoimidazoles is believed to involve their role as reactive intermediates. For nitro-based drugs, the nitro group is reduced in hypoxic (low oxygen) environments, characteristic of certain tumors and anaerobic bacteria, to form a nitroso-radical anion, followed by further reduction to nitroso and hydroxylamine species. These reduced species are highly reactive and can induce cellular damage.

The proposed reductive activation pathway, by analogy with related 2-nitroimidazoles, is depicted below.



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Proposed reductive activation pathway for nitroimidazoles leading to toxic species.

This pathway highlights that the nitroso-derivative (R-NO) is a key intermediate responsible for cytotoxicity.[7] The high reactivity of this species is what makes it a potent toxin but also difficult to isolate and synthesize.

Conclusion

The available literature indicates that **2-Methyl-1-nitroso-1H-imidazole** is a compound of theoretical interest primarily due to its classification as a potential nitrosamine impurity. However, extensive synthesis attempts under rigorous, forced conditions have failed to produce it, suggesting a high degree of instability or a prohibitive energy barrier to its formation. [3] While this low risk of formation is positive from a pharmaceutical safety perspective, it leaves a gap in the direct experimental data regarding its properties.

By analogy with closely related compounds, particularly 1-methyl-2-nitrosoimidazole, it can be hypothesized that if **2-Methyl-1-nitroso-1H-imidazole** were to be formed and stabilized, it would likely exhibit significant cytotoxicity and mutagenicity. Researchers and drug development professionals should be aware of the potential, albeit low, for the formation of such impurities and have analytical methods in place for their detection. The focus of future research could be on ultra-sensitive detection methods or computational studies to better understand the stability and reactivity of this elusive molecule.

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